

Technical Guide: Solubility Profiling & Process Optimization for Methyl 3-carbamoylpyridine-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-carbamoylpyridine-2-carboxylate*
CAS No.: 24195-06-0
Cat. No.: B11721764

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Executive Summary

Methyl 3-carbamoylpyridine-2-carboxylate (CAS 24195-06-0) is a critical heterocyclic intermediate, primarily utilized in the synthesis of sulfonylurea herbicides and pyridine-based pharmaceutical scaffolds. Its purification and downstream processing rely heavily on precise solubility data to optimize crystallization yields and solvent recovery.

This guide provides a comprehensive framework for determining, modeling, and applying the solubility parameters of this compound. It synthesizes theoretical structure-property relationships with rigorous experimental protocols, ensuring researchers can generate valid, scalable data for process development.

Compound Characterization & Physicochemical Profile[2][3][4][5][6][7]

Understanding the molecular architecture is the first step in predicting solubility behavior.

Property	Specification
IUPAC Name	Methyl 3-carbamoylpyridine-2-carboxylate
CAS Number	24195-06-0
Molecular Formula	
Molecular Weight	180.16 g/mol
Structural Features	Pyridine Ring: Aromatic, electron-deficient (Hydrophobic/Polar)C2-Ester (-COOMe): H-bond acceptor, lipophilicC3-Amide (-CONH2): Strong H-bond donor/acceptor, hydrophilic
Predicted LogP	~0.5 - 1.2 (Amphiphilic nature)

Solubility Mechanism Analysis

The molecule exhibits a "push-pull" solubility mechanism:

- The Pyridine Core & Ester Group: Promote solubility in moderately polar organic solvents (e.g., Ethyl Acetate, Dichloromethane).
- The Carbamoyl (Amide) Group: Introduces strong intermolecular hydrogen bonding, significantly reducing solubility in non-polar solvents (Hexane) while enhancing it in protic solvents (Methanol) and high-dipole aprotic solvents (DMSO).

Solvent Selection & Predicted Solubility Tiers

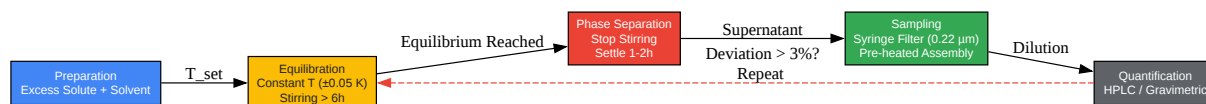
Based on Hansen Solubility Parameters (HSP) and functional group contribution, the solubility profile is categorized into three tiers. This hierarchy guides initial solvent screening for crystallization design.

Tier	Solubility Potential	Solvents	Mechanistic Rationale
Tier 1	High (>100 mg/mL)	DMSO, DMF, DMAc	Strong dipole-dipole interactions and H-bond acceptance disrupt the crystal lattice efficiently.
Tier 2	Moderate (20-80 mg/mL)	Methanol, Ethanol, Acetone	Alcohols: Donor/Acceptor matching with the amide group. Acetone: Dipole interactions with the ester/pyridine ring.
Tier 3	Low/Sparingly (<10 mg/mL)	Toluene, Isopropanol, Water	Toluene: Lacks H-bonding capability to break amide-amide lattice interactions. Water: Hydrophobic effect of the pyridine/methyl ester dominates.
Tier 4	Insoluble	n-Hexane, Heptane	Total polarity mismatch. Excellent candidates for anti-solvents.

Core Protocol: Experimental Solubility Determination

To generate authoritative data, a self-validating Isothermal Saturation Method is required. This protocol minimizes gravimetric errors and ensures thermodynamic equilibrium.

Experimental Workflow Diagram



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Figure 1: Validated workflow for isothermal solubility determination. The feedback loop ensures data precision.

Detailed Methodology

- Preparation: Add excess **Methyl 3-carbamoylpyridine-2-carboxylate** to 20 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir at 400 rpm. The temperature must be controlled by a circulating water bath (uncertainty K).
 - Critical Check: Ensure solid phase remains present throughout. If fully dissolved, add more solute.
- Time Course: Allow 24 hours for equilibration.
 - Validation: Sample at 24h and 48h. If concentration variance is , equilibrium is confirmed.
- Sampling: Use a pre-heated syringe and a 0.22 m PTFE filter to prevent "crash-out" (precipitation) during transfer.
- Quantification:
 - Gravimetric: Evaporate solvent and dry residue to constant weight.

- HPLC: Dilute in mobile phase (e.g., Acetonitrile:Water 50:50) and analyze against a standard curve.

Thermodynamic Modeling & Analysis

Experimental data must be correlated using thermodynamic models to allow for interpolation and process scaling.

The Modified Apelblat Equation

The most robust model for correlating solubility (

) with temperature (

) for this class of compounds is the modified Apelblat equation:

- : Mole fraction solubility.
- : Absolute temperature (K).[\[1\]](#)
- : Empirical parameters derived from regression analysis.

Thermodynamic Dissolution Parameters

Using the Van't Hoff analysis, we calculate the driving forces of dissolution:

- Enthalpy of Solution (

):

- Insight: For this compound,

is expected to be positive (Endothermic), meaning solubility increases with temperature.

- Gibbs Free Energy (

):

- Insight: A positive

indicates the dissolution is non-spontaneous at standard states, requiring thermal energy to proceed.

Process Engineering: Crystallization Strategy

The primary application of this solubility data is the design of purification processes.

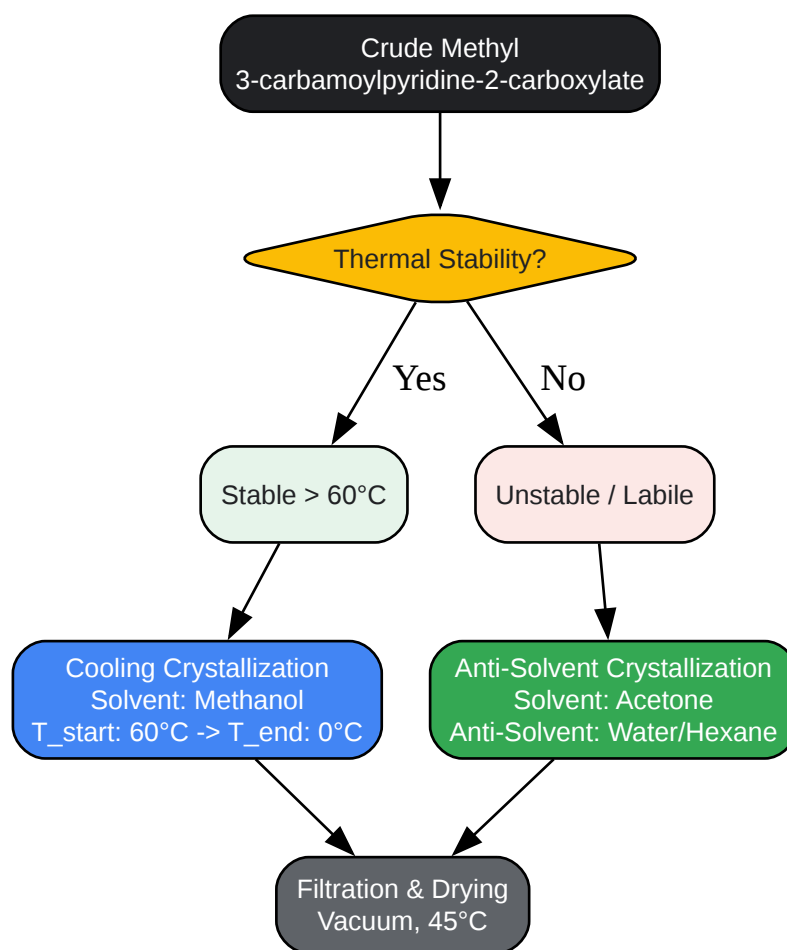
Cooling Crystallization (Recommended)

- Solvent: Methanol or Ethanol.
- Mechanism: The solubility curve is steep (high ΔT).
- Protocol: Dissolve at reflux (C for MeOH), filter hot to remove insolubles, and cool at a controlled rate (C/min) to C.
- Yield: High recovery due to significant solubility drop.

Anti-Solvent Crystallization (Alternative)

- System: Solvent (Acetone) + Anti-solvent (Water or Hexane).
- Use Case: If the compound degrades at high temperatures.^[2]
- Protocol: Dissolve in Acetone at RT. Slowly add Water. The hydrophobic ester/pyridine moiety forces precipitation.

Process Logic Diagram



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Figure 2: Decision matrix for selecting the optimal crystallization technique based on thermal stability.

References

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Sources

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- [2. zenodo.org \[zenodo.org\]](#)
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